

# 13-cis Acitretin-d3 CAS number and molecular weight

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## Compound of Interest

Compound Name: 13-cis Acitretin-d3

Cat. No.: B12423216

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## In-Depth Technical Guide: 13-cis Acitretin-d3

This technical guide provides a comprehensive overview of **13-cis Acitretin-d3**, a deuterated isotopologue of the active metabolite of Acitretin. It is intended for researchers, scientists, and drug development professionals, offering key data, experimental protocols, and insights into its mechanism of action.

## Core Compound Data

**13-cis Acitretin-d3** serves as a valuable internal standard in pharmacokinetic and metabolic studies of Acitretin due to its mass shift from the deuterium labeling.

Parameter	Value	Source
CAS Number	1185241-03-5	-
Molecular Formula	C <sub>21</sub> H <sub>23</sub> D <sub>3</sub> O <sub>3</sub>	-
Molecular Weight	329.45 g/mol	-
Synonyms	Isoacitretin-d3, 13-cis-Etretin-d3, Ro 13-7652-d3	-

## Pharmacokinetics and Metabolism

Acitretin is a second-generation systemic retinoid, and its primary active metabolite is 13-cis Acitretin. Following oral administration, Acitretin undergoes isomerization to form 13-cis Acitretin. The pharmacokinetic parameters of both compounds have been extensively studied.

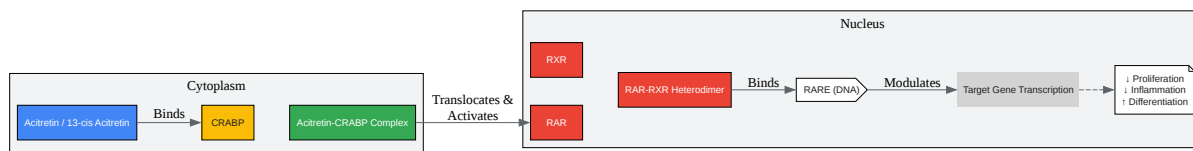
Parameter	Acitretin	13-cis Acitretin	Source
Time to Peak Plasma Concentration (Tmax)	0.9 to 4.6 hours	-	[1]
Terminal Elimination Half-Life	16.5 to 111.1 hours	36.5 to 249.4 hours	[1]
Protein Binding	>99.9% (primarily to albumin)	-	[2]

## Mechanism of Action: Signaling Pathways

The therapeutic effects of Acitretin and its metabolites are mediated through their interaction with nuclear retinoid receptors, which function as ligand-activated transcription factors.

### Retinoid Receptor Signaling Pathway

Acitretin and 13-cis Acitretin modulate gene expression by binding to retinoic acid receptors (RARs) and retinoid X receptors (RXRs).[3] These receptors form heterodimers (RAR-RXR) that bind to specific DNA sequences known as retinoic acid response elements (RAREs) in the promoter regions of target genes.[3] This binding regulates the transcription of genes involved in cellular differentiation, proliferation, and inflammation.

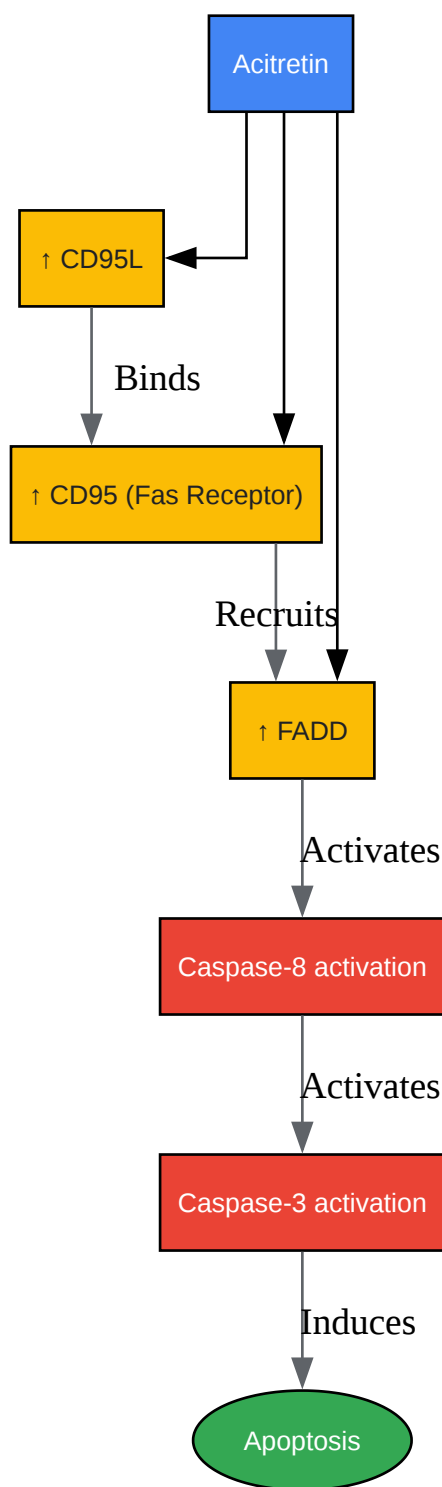


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Caption: General mechanism of retinoid signaling.

## CD95 (Fas) Signaling Pathway in Apoptosis

In certain cancer cell lines, Acitretin has been shown to induce apoptosis through the CD95 (Fas) signaling pathway. This involves the upregulation of CD95 and its ligand (CD95L), leading to the activation of a caspase cascade.



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Caption: Acitretin-induced apoptosis via the CD95 pathway.

## Experimental Protocols

# Quantification of Acitretin and 13-cis Acitretin in Human Plasma by LC-MS/MS

This protocol is adapted from a validated method for the simultaneous quantification of Acitretin and its 13-cis isomer.

## 1. Sample Preparation (Solid Phase Extraction):

- To 300  $\mu$ L of human plasma, add the internal standard solution (all-trans-acitretin-d3 and 13-cis-acitretin-d3).
- Vortex the mixture.
- Load the sample onto a pre-conditioned solid-phase extraction cartridge.
- Wash the cartridge with an appropriate solvent to remove interferences.
- Elute the analytes with a suitable elution solvent.
- Evaporate the eluate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

## 2. Liquid Chromatography Conditions:

- Column: Gemini C18 (50  $\times$  2.0 mm, 3  $\mu$ ) or equivalent.
- Mobile Phase: 10 mM ammonium acetate and acetonitrile (60:40, v/v).
- Flow Rate: 0.5 mL/min.
- Injection Volume: 10  $\mu$ L.

## 3. Mass Spectrometry Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Negative.
- Detection Mode: Multiple Reaction Monitoring (MRM).

- MRM Transitions:

- Acitretin & 13-cis Acitretin:  $m/z$  325.2  $\rightarrow$  266.0
- Acitretin-d3 & **13-cis Acitretin-d3** (Internal Standards):  $m/z$  328.0  $\rightarrow$  266.0

#### 4. Experimental Workflow:



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Caption: Workflow for LC-MS/MS analysis of Acitretin and its metabolite.

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## References

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- 2. go.drugbank.com [go.drugbank.com]
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